

Safety precautions and handling of 2-Hydroxy-6-nitrobenzamide in the lab

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Compound of Interest

Compound Name: 2-Hydroxy-6-nitrobenzamide

Cat. No.: B15231455

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Application Notes and Protocols for 2-Hydroxy-6-nitrobenzamide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited specific experimental data is available for **2-Hydroxy-6-nitrobenzamide**. The following information is based on data for closely related compounds and general knowledge of aromatic nitro compounds. Researchers should exercise caution and perform their own risk assessments before use.

Safety Precautions and Handling

2-Hydroxy-6-nitrobenzamide (CAS No. 725714-75-0) is a nitroaromatic compound for which detailed, specific toxicity and handling data are not readily available.^{[1][2]} Therefore, it is crucial to handle this chemical with extreme caution, assuming it possesses hazards similar to other aromatic nitro compounds. The following precautions are based on data for related substances such as 2-hydroxy-5-nitrobenzamide and general guidelines for nitroaromatic compounds.

1.1. Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-Hydroxy-6-nitrobenzamide** to prevent skin and eye contact, inhalation, and ingestion.

- **Eye and Face Protection:** Wear tightly fitting safety goggles or a face shield.^[3]

- **Skin Protection:** Use chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat. Ensure gloves are inspected before use and changed immediately if contaminated.[3]
- **Respiratory Protection:** Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or vapors. If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. [3]

1.2. First Aid Measures

In case of exposure, immediate action is critical.

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

1.3. Fire and Explosion Hazards

While specific data is unavailable, aromatic nitro compounds can be combustible.

- **Extinguishing Media:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.[3]
- **Hazardous Combustion Products:** Thermal decomposition may produce toxic gases such as carbon oxides and nitrogen oxides.[4]
- **Firefighting Precautions:** Wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

1.4. Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate PPE as described in section 1.1. Avoid breathing dust and prevent contact with skin and eyes.
- **Environmental Precautions:** Prevent the chemical from entering drains, sewers, or waterways.
- **Containment and Cleanup:** Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.

1.5. Storage and Handling

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- **Handling:** Handle in a chemical fume hood. Avoid creating dust. Wash hands thoroughly after handling.

Physicochemical and Toxicological Data

Quantitative data for **2-Hydroxy-6-nitrobenzamide** is not well-documented. The following table summarizes available data for the closely related isomer, 2-Hydroxy-5-nitrobenzamide, to provide an estimate of its properties.

Property	Value (for 2-Hydroxy-5-nitrobenzamide)	Reference
Molecular Formula	C ₇ H ₆ N ₂ O ₄	[5]
Molecular Weight	182.13 g/mol	[5]
CAS Number	2912-78-9	[5]
Appearance	Solid	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[5]

Experimental Protocols

Due to the lack of specific published applications for **2-Hydroxy-6-nitrobenzamide**, a general protocol for preparing a stock solution for in vitro screening is provided below. This protocol should be adapted based on the specific experimental requirements.

3.1. General Protocol for Preparation of a Stock Solution

Objective: To prepare a 10 mM stock solution of **2-Hydroxy-6-nitrobenzamide** in a suitable solvent for use in biological assays.

Materials:

- **2-Hydroxy-6-nitrobenzamide**
- Dimethyl sulfoxide (DMSO)
- Vortex mixer

- Calibrated analytical balance
- Microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips

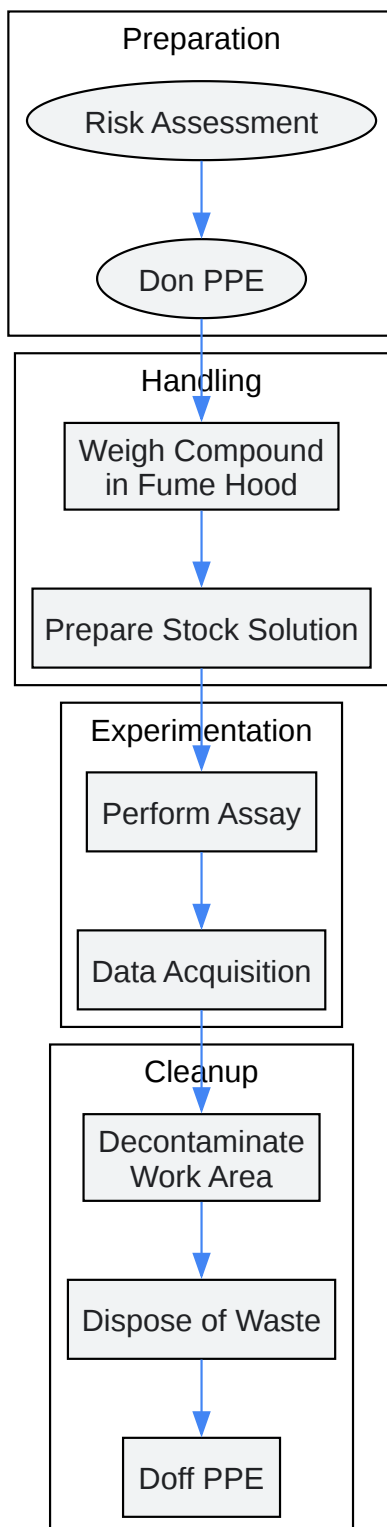
Procedure:

- Tare the balance: Place a clean, empty microcentrifuge tube on the analytical balance and tare it.
- Weigh the compound: Carefully weigh approximately 1.82 mg of **2-Hydroxy-6-nitrobenzamide** into the tared tube. Record the exact weight.
- Calculate the required solvent volume: Use the following formula to calculate the volume of DMSO needed to achieve a 10 mM concentration: $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$ For 1.82 mg, the volume of DMSO would be approximately 1.0 mL.
- Add solvent: Add the calculated volume of DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound: Cap the tube securely and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath may be necessary to aid dissolution.
- Storage: Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Diagrams

4.1. Experimental Workflow

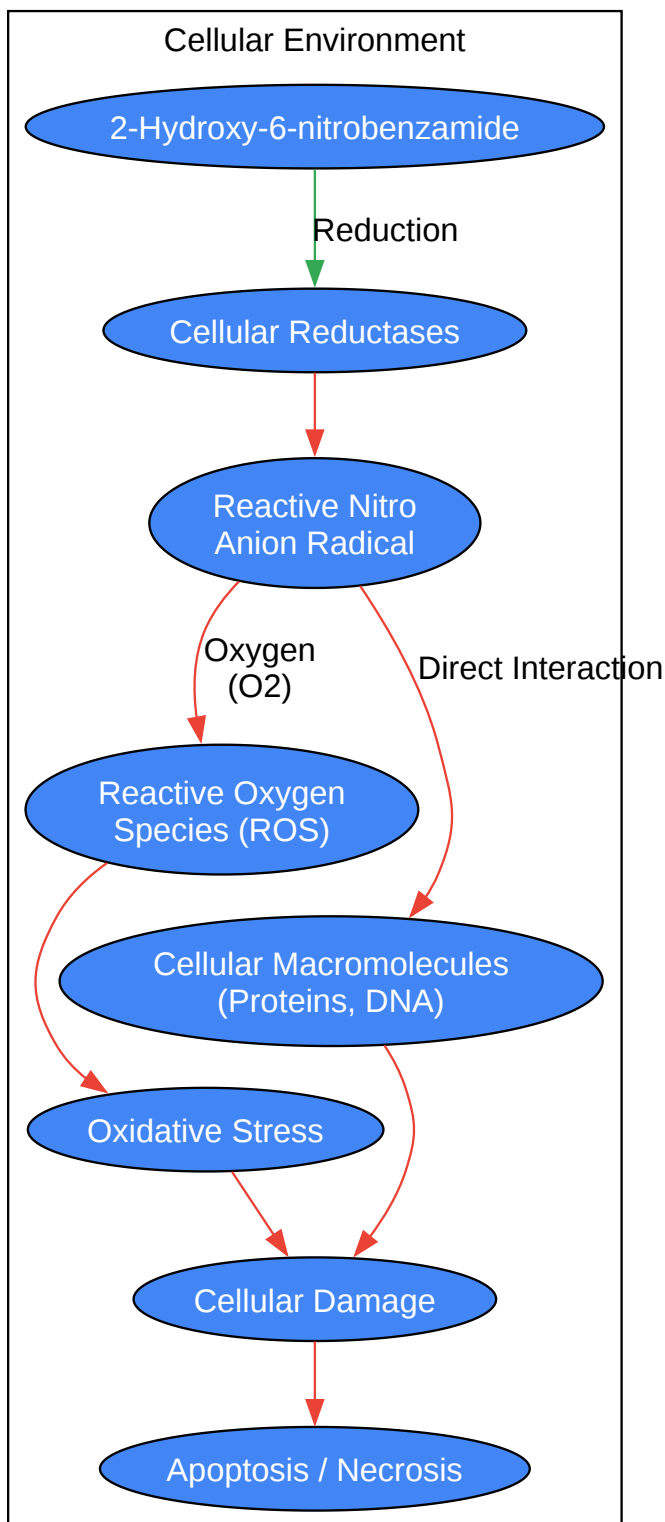
General Laboratory Workflow for Handling 2-Hydroxy-6-nitrobenzamide

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Caption: General workflow for safe handling and use of **2-Hydroxy-6-nitrobenzamide** in a laboratory setting.

4.2. Hypothetical Signaling Pathway

Hypothetical Mechanism of Action for a Nitroaromatic Compound

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Caption: A hypothetical signaling pathway illustrating the potential for a nitroaromatic compound to induce cellular stress.

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